

GSK840: A Comparative Analysis of its Cross-Reactivity with RIPK1

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Compound of Interest

Compound Name: GSK840

Cat. No.: B10814840

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This guide provides an objective comparison of the selective RIPK3 inhibitor, **GSK840**, with a focus on its cross-reactivity with the closely related kinase, RIPK1. The information presented is supported by experimental data to aid researchers in evaluating its suitability for their studies.

Executive Summary

GSK840 is a potent and highly selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3), a key regulator of necroptosis.^{[1][2][3]} Experimental evidence demonstrates that **GSK840** has minimal to no cross-reactivity with RIPK1, another critical kinase in the necroptosis pathway. This high selectivity makes **GSK840** a valuable tool for specifically dissecting the role of RIPK3 in cellular signaling and disease models.

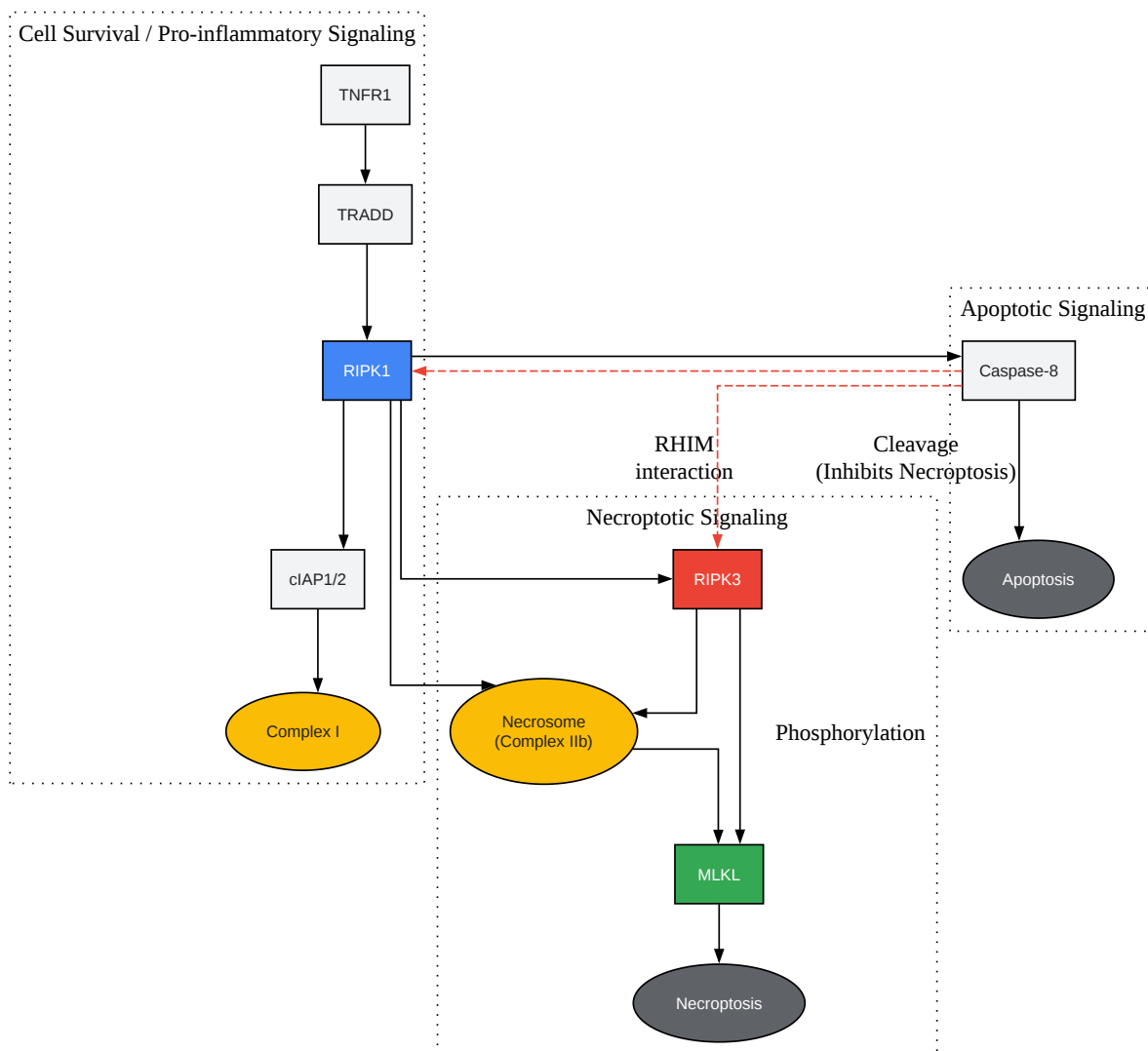
Quantitative Data Comparison

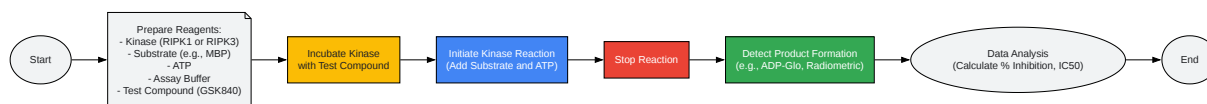
The following table summarizes the inhibitory activity of **GSK840** against human RIPK3 and RIPK1.

Compound	Target Kinase	Assay Type	IC50 (nM)	Reference
GSK840	RIPK3	Kinase Activity Assay	0.3	[1]
		Binding Assay	0.9	
GSK840	RIPK1	Kinase Activity Assay	No significant inhibition observed	[4]

Signaling Pathways

The necroptosis signaling cascade is a regulated cell death pathway initiated by various stimuli, including TNF- α . Both RIPK1 and RIPK3 are central to this pathway.





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